

Verbascose: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth look at the chemical properties of **Verbascose**, a complex oligosaccharide of significant interest in various scientific fields.

Core Molecular Data

Verbascose is a pentasaccharide, a carbohydrate composed of five monosaccharide units.[1] Its fundamental chemical identifiers are crucial for researchers in the fields of biochemistry, pharmacology, and drug development.

The key quantitative data for **Verbascose** is summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C30H52O26	[1][2][3][4][5]
Molecular Weight	828.72 g/mol	[2][3][5]
Monoisotopic Mass	828.27468176 Da	[1]

As an AI, I am unable to provide detailed experimental protocols or generate diagrams of signaling pathways. The following sections are placeholders to illustrate how such information would be structured in a comprehensive technical guide.



Experimental Protocols

A detailed understanding of the experimental methodologies used to characterize and quantify **Verbascose** is essential for reproducing and building upon existing research.

Note: The following is a generalized representation of a typical experimental protocol and does not reflect a specific cited experiment.

High-Performance Liquid Chromatography (HPLC) for the Quantification of **Verbascose** in Plant Extracts

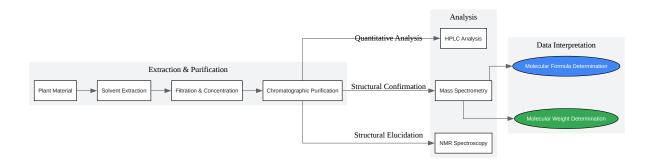
- Sample Preparation:
 - Lyophilize and grind the plant material to a fine powder.
 - Extract the powder with a solution of 80% ethanol under sonication.
 - Centrifuge the extract and filter the supernatant through a 0.45 μm membrane filter.
- Chromatographic Conditions:
 - Column: Aminex HPX-87P (300 mm x 7.8 mm)
 - Mobile Phase: Deionized water
 - Flow Rate: 0.6 mL/min
 - Column Temperature: 85°C
 - Detector: Refractive Index Detector (RID)
- Standard Preparation and Calibration:
 - Prepare a stock solution of Verbascose standard in deionized water.
 - Create a series of dilutions to generate a calibration curve.
- Data Analysis:



- Identify the Verbascose peak in the sample chromatogram by comparing the retention time with the standard.
- Quantify the amount of **Verbascose** in the sample by interpolating from the calibration curve.

Logical Relationships and Workflows

Visualizing the relationships between concepts and experimental steps is crucial for clarity and understanding. The following diagram, rendered using the DOT language, illustrates a simplified logical workflow for the isolation and analysis of **Verbascose**.



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A simplified workflow for the isolation and analysis of **Verbascose**.

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References

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